

Overcoming solubility issues of 4-Amino-3-oxobutanoic acid

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Compound of Interest

Compound Name: 4-Amino-3-oxobutanoic acid

Cat. No.: B1623144

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Technical Support Center: 4-Amino-3-oxobutanoic Acid

This technical support center provides guidance for researchers, scientists, and drug development professionals on overcoming solubility challenges with **4-Amino-3-oxobutanoic acid**.

Frequently Asked Questions (FAQs)

Q1: What is **4-Amino-3-oxobutanoic acid** and what are its basic properties?

4-Amino-3-oxobutanoic acid is a small organic molecule with the chemical formula $C_4H_7NO_3$.
[1] Its structure contains both a carboxylic acid group and an amino group, making it an amino acid derivative. This zwitterionic nature is a key determinant of its solubility characteristics.

Key Properties:

- Molecular Formula: $C_4H_7NO_3$ [1]
- Molecular Weight: 117.10 g/mol [1]
- CAS Number: 33884-84-3[1]
- Appearance: Expected to be a solid, likely a powder or crystalline material.

Q2: Why is **4-Amino-3-oxobutanoic acid** difficult to dissolve?

The solubility of **4-Amino-3-oxobutanoic acid** is influenced by its zwitterionic nature. At its isoelectric point (pI), the molecule has a net neutral charge, leading to strong intermolecular interactions and reduced solubility in aqueous solutions. Solubility is expected to be significantly higher at pH values above or below its pI.

Q3: In which solvents is **4-Amino-3-oxobutanoic acid** likely to be soluble?

- **Aqueous Solutions:** Solubility in water is highly dependent on pH. It is expected to be more soluble in acidic or basic aqueous solutions compared to neutral water.
- **Organic Solvents:** Based on its polar functional groups, it is predicted to have better solubility in polar aprotic solvents such as Dimethyl Sulfoxide (DMSO) and N,N-Dimethylformamide (DMF). Solubility in non-polar organic solvents is likely to be low.

Q4: Can heating or sonication improve the solubility of **4-Amino-3-oxobutanoic acid**?

Yes, gentle heating and sonication are common laboratory techniques to increase the rate of dissolution for many compounds. However, it is crucial to ensure the thermal stability of **4-Amino-3-oxobutanoic acid** to avoid degradation. If using these methods, it is recommended to start with a short duration and moderate temperature.

Troubleshooting Guide

This guide addresses common issues encountered when preparing solutions of **4-Amino-3-oxobutanoic acid**.

Issue	Possible Cause	Troubleshooting Steps
Compound does not dissolve in water.	The pH of the water is likely near the isoelectric point (pI) of the compound, minimizing its solubility.	<ol style="list-style-type: none">1. Adjust pH: Add a small amount of dilute acid (e.g., 0.1 M HCl) or base (e.g., 0.1 M NaOH) dropwise while stirring to shift the pH away from the pI.2. Monitor pH: Use a pH meter to track the pH as you add the acid or base.3. Observe Dissolution: Continue adding the acid or base until the compound fully dissolves.
Compound precipitates out of aqueous solution.	The pH of the solution has likely shifted back towards the isoelectric point, causing the compound to become less soluble.	<ol style="list-style-type: none">1. Check and Adjust pH: Measure the pH of the solution and adjust it as described above to bring the compound back into a more soluble, charged state.2. Buffering: Consider using a buffer system to maintain a stable pH at which the compound is soluble.
Difficulty dissolving in organic solvents.	The chosen organic solvent may not be polar enough.	<ol style="list-style-type: none">1. Switch to a More Polar Solvent: Try dissolving the compound in a polar aprotic solvent like DMSO or DMF.2. Use Co-solvents: A mixture of a polar organic solvent and water (with pH adjustment) may improve solubility.3. Gentle Heating/Sonication: Apply gentle heat or use a sonicator to aid dissolution, being mindful of potential degradation.

Solution appears cloudy or as a suspension.

The compound has not fully dissolved and is dispersed as fine particles.

1. Increase Solubilization

Efforts: Continue with the suggested methods (pH adjustment, heating, sonication). 2. Filter: If the solution is to be used for applications where undissolved particles are a concern, it may need to be filtered after attempting to dissolve as much of the compound as possible.

Solubility Data

Quantitative solubility data for **4-Amino-3-oxobutanoic acid** is not readily available in the public domain. The following table provides an estimated, qualitative summary based on the principles of "like dissolves like" and the behavior of similar zwitterionic compounds.

Solvent	Type	Predicted Solubility	Notes
Water (neutral pH)	Aqueous	Low	Solubility is expected to be minimal around the isoelectric point.
Acidic Aqueous Buffer (pH < pI)	Aqueous	High	The amino group is protonated, increasing solubility.
Basic Aqueous Buffer (pH > pI)	Aqueous	High	The carboxylic acid group is deprotonated, increasing solubility.
Dimethyl Sulfoxide (DMSO)	Polar Aprotic	Moderate to High	A good starting solvent for stock solutions.
N,N-Dimethylformamide (DMF)	Polar Aprotic	Moderate to High	Another suitable option for preparing stock solutions.
Ethanol	Polar Protic	Low to Moderate	May require heating or co-solvents.
Methanol	Polar Protic	Low to Moderate	Similar to ethanol.
Dichloromethane (DCM)	Non-polar	Low	Unlikely to be a good solvent.
Hexanes	Non-polar	Low	Unlikely to be a good solvent.

Experimental Protocols

Protocol 1: Preparation of an Aqueous Stock Solution via pH Adjustment

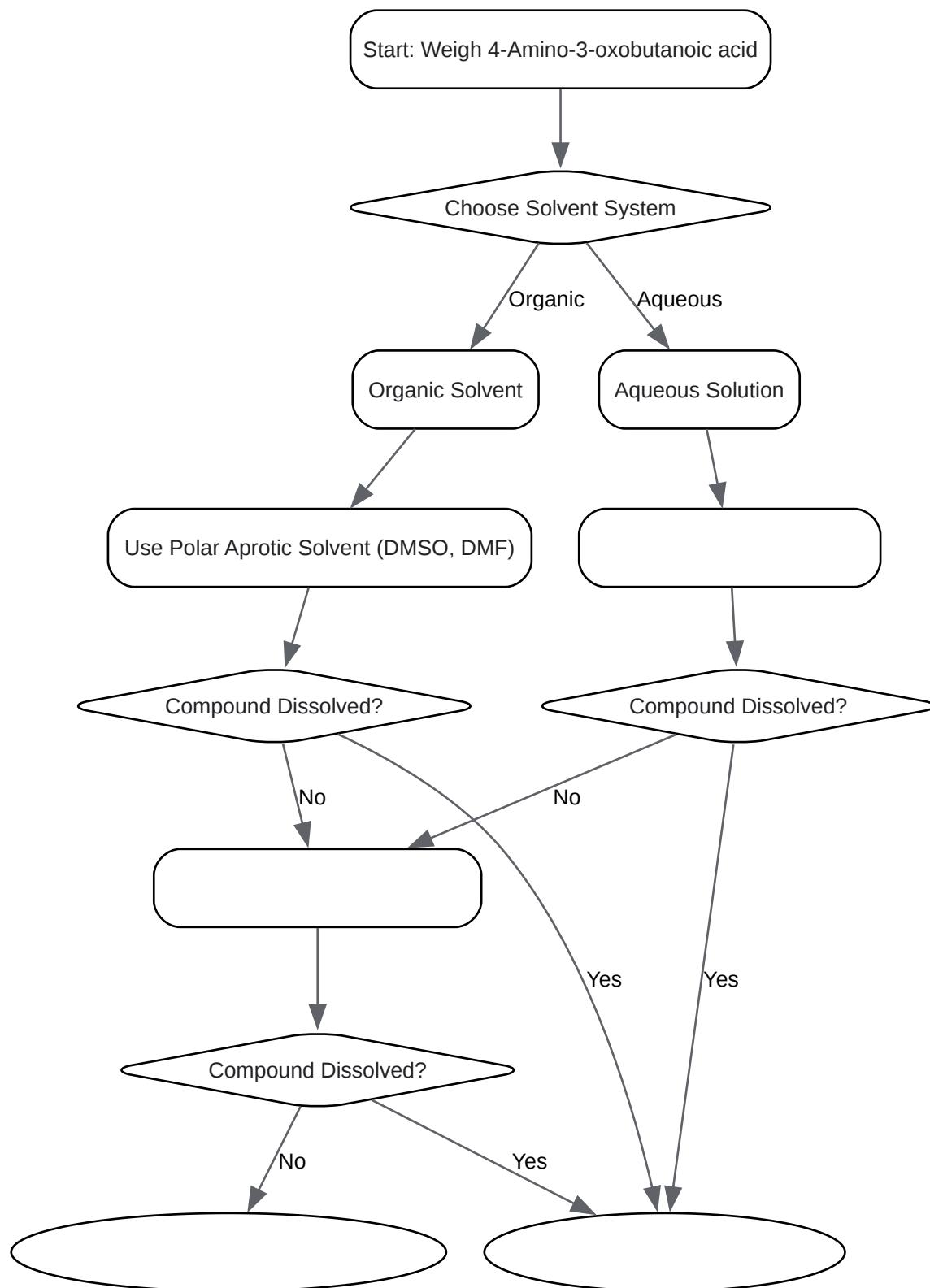
- Initial Suspension: Add the desired amount of **4-Amino-3-oxobutanoic acid** to a volume of deionized water to create a suspension.

- Stirring: Begin stirring the suspension with a magnetic stir bar.
- pH Adjustment (Acidic): Slowly add 0.1 M HCl dropwise to the suspension while monitoring the pH. Continue adding acid until the solid completely dissolves.
- pH Adjustment (Basic): Alternatively, slowly add 0.1 M NaOH dropwise to the suspension while monitoring the pH until the solid dissolves.
- Final Volume: Once the compound is fully dissolved, add deionized water to reach the final desired concentration and volume.
- Storage: Store the solution as appropriate for your experimental needs. For long-term storage, consider sterile filtering and storing at low temperatures.

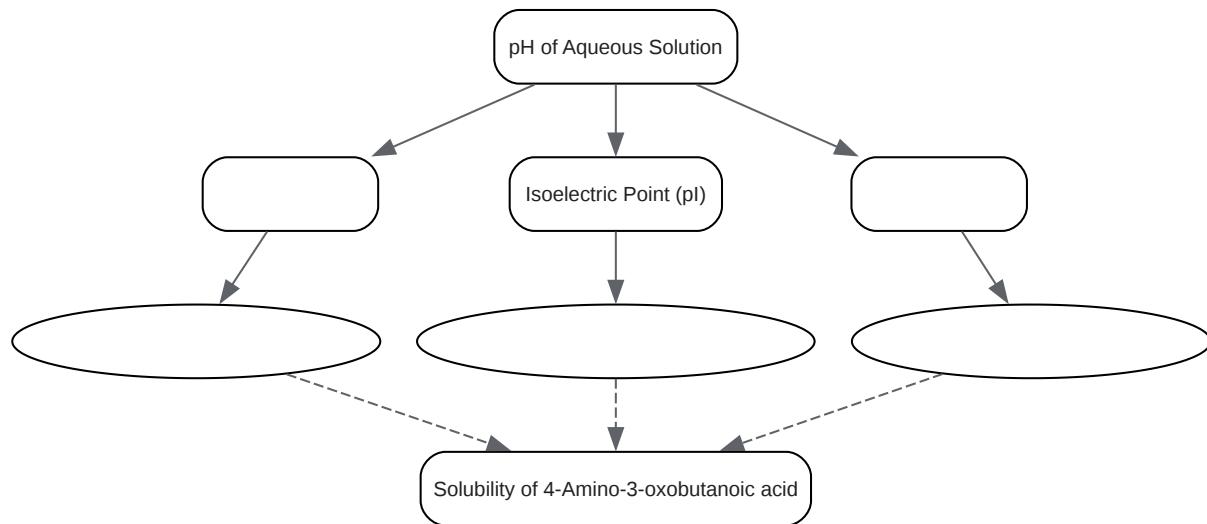
Protocol 2: Preparation of a Stock Solution in an Organic Solvent

- Weigh Compound: Accurately weigh the desired amount of **4-Amino-3-oxobutanoic acid** and place it in a suitable vial.
- Add Solvent: Add the calculated volume of a polar aprotic solvent (e.g., DMSO or DMF) to achieve the target concentration.
- Aid Dissolution: If the compound does not readily dissolve, use a vortex mixer to agitate the solution. If necessary, gently warm the vial or place it in an ultrasonic bath for short intervals until the solid is fully dissolved.
- Cooling: If heating was used, allow the solution to cool to room temperature.
- Storage: Store the stock solution in a tightly sealed container at an appropriate temperature, protected from light and moisture.

Visualizations

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Caption: Experimental workflow for dissolving **4-Amino-3-oxobutanoic acid**.



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Caption: Relationship between pH and solubility of **4-Amino-3-oxobutanoic acid**.

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References

- 1. Butanoic acid, 4-amino-3-oxo- | C4H7NO3 | CID 3015665 - PubChem
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